

An In-depth Technical Guide to 2-Octanethiol (CAS: 3001-66-9)

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Compound of Interest

Compound Name: 2-Octanethiol

Cat. No.: B1583070

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Introduction

2-Octanethiol, also known as sec-octyl mercaptan, is an organosulfur compound with the chemical formula $C_8H_{18}S$.^{[1][2]} As a secondary thiol, its sulfhydryl group is bonded to a secondary carbon atom within an eight-carbon chain. This structural feature imparts specific reactivity and physical properties that make it a valuable intermediate in various chemical syntheses.^[3] This technical guide provides a comprehensive overview of the chemical and physical properties, synthesis, purification, and analytical characterization of **2-Octanethiol**. It also addresses its applications, particularly in the pharmaceutical and agrochemical industries, and provides an outlook on its potential, while noting the current gap in knowledge regarding its specific biological activities and roles in cell signaling pathways.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **2-Octanethiol** is presented in the tables below. This data has been compiled from various sources to provide a comprehensive reference.

Table 1: General and Physical Properties of **2-Octanethiol**

Property	Value	References
Molecular Formula	C ₈ H ₁₈ S	[1][2]
Molecular Weight	146.29 g/mol	[1][2]
Appearance	Colorless liquid	[2]
Density	0.8327 g/cm ³ (estimate)	[2]
Boiling Point	195.97 °C (estimate)	[2]
Melting Point	-79 °C	[2]
Flash Point	55.7 °C	[2]
Refractive Index	1.4481	[2]
pKa	10.97 ± 0.25 (Predicted)	[4]

Table 2: Identifiers and Spectral Data of **2-Octanethiol**

Identifier/Spectrum	Value/Type	References
CAS Number	3001-66-9	[1][2]
EINECS Number	221-086-8	[4]
PubChem CID	18145	[5]
¹ H NMR Spectrum	Predicted data available	[4]
¹³ C NMR Spectrum	Predicted data available	[4]
Mass Spectrum	Data for the isomer 1-Octanethiol is available as a reference.	[6]

Synthesis and Purification

While a specific, detailed experimental protocol for the synthesis of **2-Octanethiol** is not readily available in the peer-reviewed literature, a common and effective method for the preparation of secondary thiols is the nucleophilic substitution of a corresponding secondary alkyl halide with

a hydrosulfide salt. The following protocol is a generalized procedure based on the synthesis of similar thiols.

Synthesis of 2-Octanethiol from 2-Bromooctane

Reaction Scheme:

Experimental Protocol:

- Materials: 2-Bromooctane, Sodium hydrosulfide (NaSH), Ethanol, Water, Diethyl ether, Hydrochloric acid (1 M), Anhydrous magnesium sulfate.
- Procedure:
 - In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve sodium hydrosulfide (1.2 equivalents) in a mixture of ethanol and water (e.g., 9:1 v/v).
 - Add 2-Bromooctane (1.0 equivalent) to the solution.
 - Heat the reaction mixture to reflux and maintain for 4-6 hours. Monitor the reaction progress by thin-layer chromatography (TLC) or gas chromatography (GC).
 - After the reaction is complete, cool the mixture to room temperature and remove the ethanol under reduced pressure.
 - Add water to the residue and extract the aqueous phase with diethyl ether (3 x 50 mL).
 - Combine the organic extracts and wash with 1 M hydrochloric acid, followed by water, and finally with brine.
 - Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to obtain the crude **2-Octanethiol**.

Purification by Fractional Distillation

Due to the relatively high boiling point of **2-Octanethiol**, purification is best achieved by fractional distillation under reduced pressure to prevent decomposition.^[7]

Experimental Protocol:

- Apparatus: A fractional distillation setup including a round-bottom flask, a fractionating column (e.g., Vigreux column), a condenser, a receiving flask, a vacuum source, and a heating mantle with a stirrer.^[7]
- Procedure:
 - Transfer the crude **2-Octanethiol** to the distillation flask along with a few boiling chips or a magnetic stir bar.
 - Assemble the fractional distillation apparatus and connect it to a vacuum pump.
 - Gradually reduce the pressure to the desired level (e.g., 10-20 mmHg).
 - Begin heating the distillation flask gently.
 - Collect the fraction that distills at a constant temperature, which corresponds to the boiling point of **2-Octanethiol** at the given pressure.
 - The purity of the collected fractions should be assessed by analytical methods such as GC-MS.

Analytical Characterization

The identity and purity of synthesized **2-Octanethiol** can be confirmed using a combination of chromatographic and spectroscopic techniques.

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful tool for both the qualitative and quantitative analysis of volatile compounds like **2-Octanethiol**.^{[8][9]}

Experimental Protocol:

- Instrumentation: A gas chromatograph coupled to a mass spectrometer.

- Column: A non-polar capillary column (e.g., DB-5ms, 30 m x 0.25 mm x 0.25 μ m) is suitable for separating the analyte.[10]
- Carrier Gas: Helium at a constant flow rate (e.g., 1 mL/min).
- Oven Temperature Program:
 - Initial temperature: 50 °C, hold for 2 minutes.
 - Ramp: 10 °C/min to 250 °C.
 - Hold: 5 minutes at 250 °C.
- Mass Spectrometer:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Scan Range: m/z 40-300.
- Data Analysis: The retention time and the fragmentation pattern in the mass spectrum are used to identify **2-Octanethiol**. Purity is determined by the relative area of the corresponding peak.

Nuclear Magnetic Resonance (NMR) Spectroscopy

^1H and ^{13}C NMR spectroscopy are essential for confirming the structure of **2-Octanethiol**. While experimental spectra for **2-octanethiol** are not readily available in public databases, predicted spectra can be used for comparison.[4] The expected signals would be consistent with the structure of a secondary thiol with an octyl chain.

Applications in Drug Development and Other Industries

2-Octanethiol serves as a versatile intermediate in organic synthesis, particularly in the pharmaceutical and agrochemical industries.[3] Its thiol group is a nucleophile and can participate in various reactions to introduce the sec-octylthio moiety into larger molecules. This

is valuable in the synthesis of thioethers and thioesters, which are structural motifs found in some drug candidates and crop protection agents.[3]

Biological Activity and Signaling Pathways

A thorough review of the scientific literature reveals a significant lack of information regarding the specific biological activities of **2-Octanethiol**. There are no published studies that investigate its effects on cellular processes, its potential as an enzyme inhibitor, or its involvement in any signaling pathways.

While thiols, in general, play crucial roles in biological systems, including antioxidant defense and enzyme catalysis, the specific biological functions of **2-Octanethiol** remain uninvestigated. [11][12] Consequently, it is not possible to provide diagrams of signaling pathways involving this compound based on current scientific knowledge. Further research is required to elucidate any potential biological roles of **2-Octanethiol**.

Safety Information

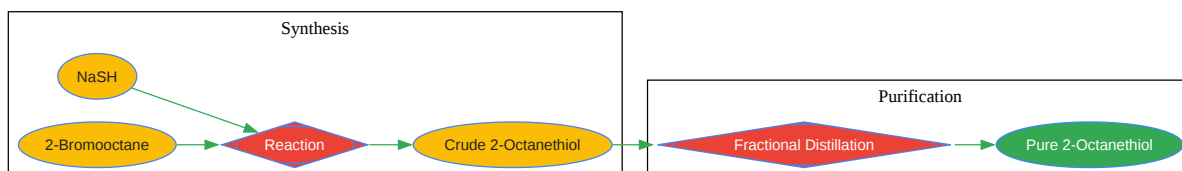
Detailed safety information, including GHS classification, is not consistently available across all sources.[4] As with all thiols, **2-Octanethiol** is expected to have a strong, unpleasant odor. It should be handled in a well-ventilated fume hood with appropriate personal protective equipment, including gloves and safety glasses.

Conclusion

2-Octanethiol is a valuable chemical intermediate with established applications in organic synthesis. This guide has provided a detailed overview of its chemical and physical properties, along with generalized protocols for its synthesis, purification, and analysis. While its utility as a building block in the pharmaceutical and agrochemical industries is recognized, a notable gap exists in the understanding of its biological activity. Future research into the potential biological effects and mechanisms of action of **2-Octanethiol** could unveil new applications for this compound in drug discovery and development.

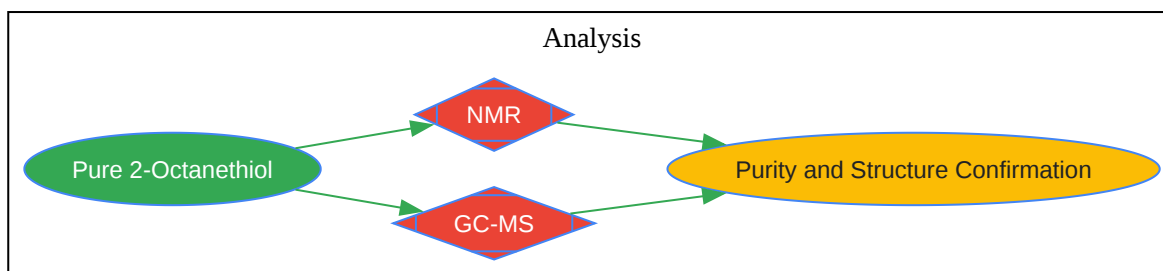
Visualizations

As there is no available data on signaling pathways, experimental workflows are presented below.



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Caption: Workflow for the synthesis and purification of **2-Octanethiol**.



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Caption: Analytical workflow for the characterization of **2-Octanethiol**.

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